Application Note: Reactivity Profile & Protocols for 2-Cyano-4-methyl-5-nitropyridine

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Compound of Interest	
Compound Name:	*2-Cyano-4-methyl-5-nitropyridine*
CAS No.:	*267875-30-9*
Cat. No.:	*B1592572*

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Executive Summary & Chemical Architecture

2-Cyano-4-methyl-5-nitropyridine is a highly functionalized heterocyclic scaffold characterized by extreme electrophilicity.[1] Its reactivity is governed by the synergistic electron-withdrawing effects of the nitro group (

) at position C5 and the cyano group (

) at position C2.[1]

Unlike simple pyridines, this molecule offers three distinct "reactive vectors" for nucleophilic engagement, making it a versatile intermediate in the synthesis of kinase inhibitors and fused heterocycles (e.g., pyrrolo[2,3-c]pyridines).

Structural Reactivity Analysis[1]

- C6 Position (The "VNS" Vector): The most electrophilic carbon on the ring. It is ortho to the nitro group and para to the cyano group (electronically coupled). It is the prime site for Vicarious Nucleophilic Substitution (VNS).

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- C2-Nitrile (The "Addition" Vector): Susceptible to Pinner reactions, hydrolysis, or cycloadditions (e.g., tetrazole formation).
- C5-Nitro (The "Displacement" Vector): While typically robust, the nitro group can function as a nucleofuge (leaving group) under forcing conditions with hard nucleophiles (sulfur/oxygen), particularly because the ring is deactivated by the C2-cyano group.

Critical Reaction Pathways (Visualized)

The following diagram outlines the divergent pathways available when treating this substrate with various nucleophilic classes.

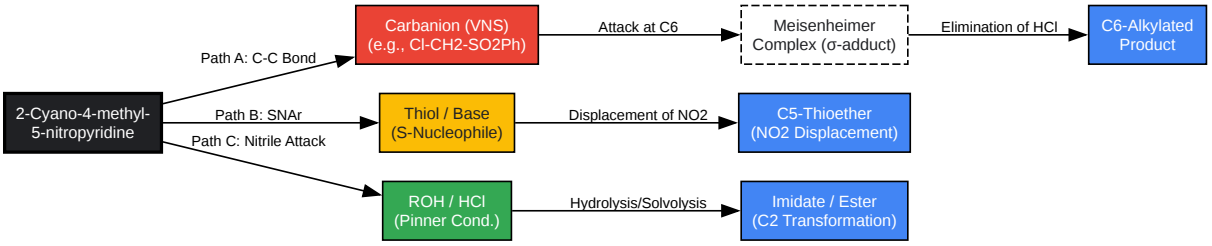

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Figure 1: Divergent nucleophilic attack vectors.[1] Path A (VNS) is the preferred route for ring functionalization.

Detailed Experimental Protocols

Protocol A: C6-Alkylation via Vicarious Nucleophilic Substitution (VNS)

Objective: To introduce a carbon substituent at the C6 position without using transition metals.[1] This exploits the specific activation provided by the C5-nitro group.[1]

Mechanism: The nucleophile (a carbanion containing a leaving group,

) attacks C6. The intermediate

-adduct eliminates

, restoring aromaticity.[1]

Materials:

- Substrate: **2-Cyano-4-methyl-5-nitropyridine** (1.0 eq)[1]
- Reagent: Chloromethyl phenyl sulfone (1.1 eq) (Precursor to the nucleophile)
- Base: Potassium tert-butoxide (

  -BuOK) (2.5 eq)[1]
- Solvent: Anhydrous THF or DMF (0.1 M concentration)

Step-by-Step Methodology:

- Preparation: Flame-dry a 3-neck round bottom flask under Nitrogen (

). Add **2-Cyano-4-methyl-5-nitropyridine** and Chloromethyl phenyl sulfone.[1] Dissolve in anhydrous THF.
- Cryogenic Cooling: Cool the solution to -78°C (Dry ice/Acetone bath). Note: Temperature control is critical to stabilize the Meisenheimer intermediate.
- Base Addition: Add

  -BuOK (dissolved in THF) dropwise over 20 minutes.
  - Observation: The solution will likely turn a deep purple or dark red. This is the Meisenheimer Complex (visual validation of nucleophilic attack).
- Reaction: Stir at -78°C for 1 hour, then allow to warm slowly to -20°C over 2 hours.
- Quench: Quench with saturated aqueous

  containing a trace of acetic acid.
- Workup: Extract with Ethyl Acetate (3x). Wash organics with brine.[1] Dry over

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.[1][2]

- Purification: Flash chromatography (Hexane/EtOAc).

Why this works: The nitro group at C5 makes the C6 proton acidic enough for the elimination step, but primarily it activates C6 for the initial attack. The C2-cyano group prevents competing attack at C2.[1]

Protocol B: Pinner Reaction (Transformation of C2-Nitrile)

Objective: Conversion of the nitrile to an ethyl imidate or ester, facilitating subsequent cyclization to fused systems.

Materials:

- Substrate: **2-Cyano-4-methyl-5-nitropyridine**[1]
- Solvent/Reagent: Absolute Ethanol (anhydrous)[1]
- Gas: HCl gas (generated in situ or from a cylinder)

Step-by-Step Methodology:

- Dissolution: Dissolve the substrate in absolute ethanol (0.5 M) in a flask equipped with a drying tube (

).
- Saturation: Cool to 0°C. Bubble dry HCl gas through the solution until saturation is reached (solvent mass increases by ~20-30%).
- Incubation: Seal the flask and store at 4°C for 12–24 hours.
  - Monitoring: Watch for precipitation of the imidate hydrochloride salt.
- Hydrolysis (Optional): To convert to the Ethyl Ester, add water (10% v/v) to the reaction mixture and stir at room temperature for 2 hours.

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- Isolation: Neutralize carefully with

  (exothermic!) and extract with DCM.

Protocol C: Displacement of Nitro Group

Objective: Synthesis of 5-substituted-2-cyano-4-methylpyridines (e.g., thioethers).[1] Warning: This reaction competes with VNS. Soft nucleophiles (thiols) favor

at C5, while carbon nucleophiles favor VNS at C6.[1]

Methodology:

- Dissolve substrate in DMF.[1]
- Add 1.1 eq of Sodium Thiomethoxide (

).
- Stir at 0°C to RT. Heating (>60°C) may cause degradation of the nitrile.
- The nitro group is displaced as nitrite (

).[1]

Data Summary & Troubleshooting

Parameter	VNS Reaction (Protocol A)	Pinner Reaction (Protocol B)	(Protocol C)
Primary Nucleophile	Carbon (Carbanion)	Oxygen (Alcohol)	Sulfur (Thiolate)
Target Position	C6 (Ring Carbon)	C2 (Nitrile Carbon)	C5 (Ipso substitution)
Key Intermediate	Meisenheimer Complex (Purple)	Imidate Salt (White solid)	Meisenheimer Complex
Critical Control	Temperature (-78°C)	Anhydrous conditions	Stoichiometry (avoid excess)
Common Failure	Tarry polymerization (Temp too high)	Hydrolysis to Amide (Wet solvent)	Attack at Nitrile (if heated)

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Troubleshooting "Red Flags"

- Loss of Nitrile Signal (IR ~2230 cm^{-1}): If this peak disappears during Protocol A or C, the nucleophile has attacked the nitrile instead of the ring. Lower the temperature.
- No Reaction in VNS: Ensure the base (

  -BuOK) is fresh. Old alkoxides absorb moisture and become hydroxides, which are not strong enough to deprotonate the sulfone reagent effectively.

References

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